

Umfassender Technischer Leitfaden zur Thermischen Stabilität von Ammoniumfumarat

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: fumarsaures Ammoniak

Cat. No.: B079078

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieser technische Leitfaden bietet eine eingehende Untersuchung der thermischen Stabilität von Ammoniumfumarat, einer Verbindung von zunehmendem Interesse im pharmazeutischen Bereich. Das Verständnis des thermischen Verhaltens von pharmazeutischen Wirkstoffen und Hilfsstoffen ist für die Gewährleistung der Produktqualität, -sicherheit und -wirksamkeit von entscheidender Bedeutung. In diesem Dokument werden die wichtigsten thermischen Eigenschaften von Ammoniumfumarat, detaillierte Versuchsprotokolle für dessen Analyse und die potenziellen Zersetzungswägen zusammengefasst.

Einleitung

Ammoniumfumarat, das Ammoniumsalz der Fumarsäure, wird in verschiedenen industriellen Anwendungen eingesetzt, unter anderem als Lebensmittelzusatzstoff (E368). In der pharmazeutischen Industrie wird es als potenzieller Gegenion zur Salzbildung von pharmazeutischen Wirkstoffen (APIs) untersucht, um deren physikochemische Eigenschaften wie Löslichkeit und Stabilität zu verbessern. Die thermische Stabilität ist ein kritischer Parameter, der die Herstellungs-, Verarbeitungs- und Lagerbedingungen eines Arzneimittels beeinflusst. Instabilität bei erhöhten Temperaturen kann zum Abbau des Wirkstoffs, zum Verlust der Wirksamkeit und zur Bildung potenziell toxischer Verunreinigungen führen.

Thermische Analyse von Ammoniumfumarat: Quantitative Daten

Die thermische Stabilität von Ammoniumfumarat wird hauptsächlich mittels thermogravimetrischer Analyse (TGA) und dynamischer Differenzkalorimetrie (DSC) untersucht. Diese Techniken liefern wertvolle Informationen über Massenveränderungen und thermische Ereignisse als Funktion der Temperatur.

Obwohl in der öffentlich zugänglichen Literatur spezifische TGA/DSC-Kurven für Ammoniumfumarat nur begrenzt verfügbar sind, deuten verschiedene Quellen auf dessen thermisches Verhalten hin. Ein Patent legt nahe, dass Ammoniumfumarat nicht bei Temperaturen über 70 °C getrocknet werden sollte, was auf eine mögliche Zersetzung bei höheren Temperaturen hindeutet.^[1] Eine andere Quelle gibt an, dass Ammoniumfumarat bei 287 °C vollständig verdampft. Im Gegensatz dazu wird in einer kommerziellen Quelle erwähnt, dass Diammoniumfumarat Schmelzpunkte von über 200 °C aufweist, was durch thermogravimetrische Analyse bestätigt wurde, jedoch ohne Bereitstellung der eigentlichen Daten.^[2]

Zum Vergleich zeigt die Fumarsäure selbst einen signifikanten Massenverlust ab etwa 170 °C und eine Sublimation mit einem starken endothermen Peak bei 273 °C. Die vollständige Zersetzung wird bei etwa 300 °C beobachtet.^{[3][4]}

Tabelle 1: Zusammenfassung der thermischen Eigenschaften von Ammoniumfumarat und verwandten Verbindungen

Verbindung	Methode	Beobachtetes Ereignis	Temperaturbereich (°C)	Anmerkungen
Ammoniumfumarat	Trocknungsempfehlung	Zersetzung	> 70	Empfehlung aus einem Patent zur Herstellung.[1]
Ammoniumfumarat	Nicht spezifiziert	Vollständige Verdampfung	287	Angabe aus einer allgemeinen chemischen Beschreibung.
Diammoniumfumarat	TGA (impliziert)	Schmelzpunkt	> 200	Angabe aus einer kommerziellen Quelle, Daten nicht gezeigt.[2]
Fumarsäure	TGA	Beginn des Massenverlusts	~170	Beginn der Sublimation/Zersetzung.[3]
Fumarsäure	DSC	Endothermer Peak (Sublimation)	273	Starke endotherme Reaktion.[4]
Fumarsäure	TGA	Vollständige Zersetzung	~300	Vollständiger Massenverlust. [3]

Detaillierte Versuchsprotokolle

Die folgenden Protokolle beschreiben die Standardmethoden zur Durchführung der thermogravimetrischen Analyse und der dynamischen Differenzkalorimetrie für pharmazeutische Salze wie Ammoniumfumarat.[5][6][7][8]

Thermogravimetrische Analyse (TGA)

Ziel: Bestimmung der thermischen Stabilität und des Zersetzungspfils von Ammoniumfumarat durch Messung der Massenänderung als Funktion der Temperatur.

Gerät: Ein kalibriertes thermogravimetrisches Analysegerät (z. B. Mettler Toledo TGA/SDTA 851e oder ein gleichwertiges Gerät).[6]

Probenvorbereitung:

- Eine kleine Menge Ammoniumfumarat (typischerweise 5-10 mg) wird in einen inerten Tiegel (z. B. Aluminiumoxid) eingewogen.[6]
- Die genaue Masse der Probe wird vom Gerät aufgezeichnet.

Experimentelle Bedingungen:

- Temperaturbereich: Raumtemperatur bis 400 °C (oder höher, je nach erwarteter Zersetzung).
- Heizrate: Eine lineare Heizrate von 10 °C/min wird typischerweise verwendet.
- Atmosphäre: Ein inertes Gas wie Stickstoff mit einer konstanten Flussrate (z. B. 30-50 ml/min), um eine oxidative Zersetzung zu verhindern.[6]
- Tiegel: Offener Aluminiumoxid- oder Platintiegel.

Durchführung:

- Der gefüllte Tiegel wird in den TGA-Ofen gestellt.
- Das Experiment wird mit den oben genannten Parametern gestartet.
- Die Masse der Probe wird kontinuierlich aufgezeichnet, während die Temperatur ansteigt.
- Die resultierende TGA-Kurve (Masse vs. Temperatur) und ihre erste Ableitung (DTG-Kurve) werden analysiert, um die Onset-Temperatur der Zersetzung und die Temperaturen der maximalen Zersetzungsraten zu bestimmen.

Dynamische Differenzkalorimetrie (DSC)

Ziel: Untersuchung der thermischen Übergänge (z. B. Schmelzen, Kristallisation, Zersetzung) von Ammoniumfumarat durch Messung des Wärmeflusses in die oder aus der Probe als Funktion der Temperatur.

Gerät: Ein kalibriertes dynamisches Differenzkalorimeter.

Probenvorbereitung:

- Eine kleine Menge Ammoniumfumarat (typischerweise 2-5 mg) wird in einen Aluminium-DSC-Tiegel eingewogen.
- Der Tiegel wird hermetisch verschlossen, um eine Verdampfung vor der Zersetzung zu verhindern.

Experimentelle Bedingungen:

- Temperaturbereich: Raumtemperatur bis 300 °C (oder höher, abhängig von der TGA-Analyse).
- Heizrate: Eine lineare Heizrate von 10 °C/min.
- Atmosphäre: Eine inerte Atmosphäre (Stickstoff) mit einer konstanten Flussrate (z. B. 30-50 ml/min).
- Referenz: Ein leerer, hermetisch verschlossener Aluminiumtiegel.

Durchführung:

- Der Proben- und der Referenztiegel werden in die DSC-Zelle eingebracht.
- Das Experiment wird mit den oben genannten Parametern gestartet.
- Der Wärmeflussunterschied zwischen der Probe und der Referenz wird als Funktion der Temperatur aufgezeichnet.
- Die resultierende DSC-Kurve wird auf endotherme (Schmelzen, Verdampfen) und exotherme (Kristallisation, Zersetzung) Peaks analysiert.

Visualisierung von Arbeitsabläufen und logischen Beziehungen

Die folgenden Diagramme, die in der DOT-Sprache von Graphviz erstellt wurden, veranschaulichen den experimentellen Arbeitsablauf für die thermische Analyse und den logischen Zusammenhang der Zersetzungswägen.

Abbildung 1: Experimenteller Arbeitsablauf für die thermische Analyse von Ammoniumfumarat.

Abbildung 2: Mögliche Zersetzungswägen von Ammoniumfumarat bei thermischer Belastung.

Diskussion der thermischen Stabilität und Zersetzungswägen

Basierend auf der Analyse verwandter Ammoniumcarboxylat-Salze können mehrere Zersetzungswägen für Ammoniumfumarat postuliert werden.^[9]

- Dissoziation in Säure und Ammoniak: Der wahrscheinlichste anfängliche Zersetzungsschritt ist die reversible Dissoziation in seine Bestandteile: Fumarsäure und Ammoniak. Dieser Prozess ist typisch für Ammoniumsalze schwacher Säuren. Der Massenverlust in der TGA würde der Freisetzung von Ammoniak entsprechen, gefolgt von der Sublimation oder Zersetzung der verbleibenden Fumarsäure bei höheren Temperaturen.
- Dehydratisierung zu Amid: Ein weiterer möglicher Weg ist die intramolekulare oder intermolekulare Dehydratisierung unter Bildung von Fumaramid und Wasser. Dies würde ebenfalls zu einem Massenverlust in der TGA führen.
- Vollständige Zersetzung: Bei ausreichend hohen Temperaturen wird Ammoniumfumarat wahrscheinlich einer vollständigen Zersetzung in kleinere gasförmige Produkte wie Kohlendioxid, Wasser und Stickoxide unterliegen.

Die tatsächlichen Zersetzungswägen und die damit verbundenen Temperaturen hängen stark von den experimentellen Bedingungen ab, insbesondere von der Heizrate und der Atmosphäre. Eine gekoppelte TGA-Massenspektrometrie (TGA-MS) oder TGA-Fourier-Transform-Infrarotspektroskopie (TGA-FTIR) wäre erforderlich, um die bei der Zersetzung entstehenden Gase zu identifizieren und die genauen Zersetzungswägen zu bestätigen.

Bedeutung für die Arzneimittelentwicklung

Das Verständnis der thermischen Stabilität von Ammoniumfumarat ist für Fachleute in der Arzneimittelentwicklung von entscheidender Bedeutung:

- Formulierung: Die Kenntnis der Zersetzungstemperatur hilft bei der Auswahl geeigneter Hilfsstoffe und Herstellungsverfahren (z. B. Granulierung, Tablettierung), bei denen erhöhte Temperaturen auftreten können.
- Herstellung: Prozesse wie das Trocknen müssen bei Temperaturen durchgeführt werden, die deutlich unterhalb des Zersetzungsbeginns liegen, um die Integrität des Wirkstoffs zu gewährleisten. Die Empfehlung, Ammoniumfumarat nicht über 70 °C zu trocknen, ist hier ein wichtiger Anhaltspunkt.[\[1\]](#)
- Lagerung und Haltbarkeit: Die thermische Stabilität beeinflusst die Lagerbedingungen und die Haltbarkeit des Endprodukts. Eine Zersetzung im Laufe der Zeit kann die Wirksamkeit des Arzneimittels verringern und zu Sicherheitsproblemen führen.
- Salzauswahl: Bei der Auswahl von Salzen für neue chemische Wirkstoffe ist die thermische Stabilität ein wichtiger Screening-Parameter. Ein Salz mit einer höheren Zersetzungstemperatur ist im Allgemeinen für die Entwicklung robuster Formulierungen vorzuziehen.

Fazit

Die thermische Stabilität von Ammoniumfumarat ist ein kritischer Faktor für seine Anwendung in der pharmazeutischen Industrie. Obwohl detaillierte quantitative TGA- und DSC-Daten in der wissenschaftlichen Literatur begrenzt sind, deuten die verfügbaren Informationen darauf hin, dass die Zersetzung bei erhöhten Temperaturen ein wichtiger Aspekt ist. Die in diesem Leitfaden beschriebenen Standard-Versuchsprotokolle für die TGA- und DSC-Analyse bieten einen robusten Rahmen für die Charakterisierung der thermischen Eigenschaften von Ammoniumfumarat und anderen pharmazeutischen Salzen. Ein gründliches Verständnis seines thermischen Verhaltens ist unerlässlich, um die Entwicklung sicherer, stabiler und wirksamer Arzneimittel zu gewährleisten. Zukünftige Studien, die gekoppelte Techniken wie TGA-MS oder TGA-FTIR einsetzen, sind erforderlich, um die genauen Zersetzungprodukte und -wege aufzuklären.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. US20120130125A1 - Method for preparing ammonium salts of fumaric or succinic acid - Google Patents [patents.google.com]
- 2. Buy Diammonium fumarate (EVT-1186285) | 14548-85-7 [evitachem.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. aurigaresearch.com [aurigaresearch.com]
- 6. epfl.ch [epfl.ch]
- 7. improvedpharma.com [improvedpharma.com]
- 8. resolvemass.ca [resolvemass.ca]
- 9. libjournals.unca.edu [libjournals.unca.edu]
- To cite this document: BenchChem. [Umfassender Technischer Leitfaden zur Thermischen Stabilität von Ammoniumfumarat]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b079078#thermische-stabilit-t-von-ammoniumfumarat>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com